

Physical properties of 3-Hydroxyhexanal (boiling point, solubility)

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Compound of Interest

Compound Name: 3-Hydroxyhexanal

CAS No.: 96013-98-8

Cat. No.: B15910683

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Physicochemical Properties of 3-Hydroxyhexanal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Hydroxyhexanal** (CAS No. 96013-98-8), a bifunctional organic compound featuring both a hydroxyl and an aldehyde group. Due to the limited availability of experimentally determined data in peer-reviewed literature, this document presents estimated values and outlines comprehensive experimental protocols for their precise determination in a laboratory setting.

Core Physical Properties

The physical characteristics of **3-Hydroxyhexanal** are crucial for its application in chemical synthesis, metabolic research, and as a potential building block in drug development. The presence of both a polar hydroxyl group and a reactive aldehyde moiety on a six-carbon chain influences its boiling point and solubility.

Data Presentation

The following table summarizes the available, albeit estimated, quantitative data for the key physical properties of **3-Hydroxyhexanal**. It is critical to note that these values are derived from computational models and should be confirmed by experimental analysis for rigorous research and development applications.

Physical Property	Estimated Value	Conditions	Source
Boiling Point	188.00 to 189.00 °C	@ 760.00 mm Hg	The Good Scents Company[1]
Water Solubility	2.01 x 10 ⁵ mg/L	@ 25 °C	The Good Scents Company[1]
Molecular Formula	C ₆ H ₁₂ O ₂	-	PubChem[2]
Molecular Weight	116.16 g/mol	-	PubChem[2]

Experimental Protocols

To facilitate the empirical validation of the aforementioned properties, this section provides detailed methodologies for the determination of the boiling point and solubility of **3-Hydroxyhexanal**.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid sample.

Materials:

- **3-Hydroxyhexanal** sample
- Thiele tube
- Mineral oil or other suitable heating bath fluid
- Thermometer (-10 to 200 °C range)

- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or wire for attachment
- Bunsen burner or micro-burner
- Stand and clamp

Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **3-Hydroxyhexanal** to the small test tube.
- **Capillary Inversion:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above.
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating Setup:** Insert the thermometer and attached sample into the Thiele tube, which should be filled with mineral oil to a level above the side-arm. The sample should be positioned in the main body of the tube.
- **Heating:** Gently heat the side-arm of the Thiele tube with a small flame. The design of the tube will ensure uniform heating of the oil bath via convection.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue gentle heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- **Boiling Point Reading:** Remove the heat source and allow the apparatus to cool slowly. The point at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is the boiling point of the sample. Record the temperature at this moment.

Solubility Determination in Water

This protocol outlines a qualitative and semi-quantitative method for determining the solubility of **3-Hydroxyhexanal** in water.

Materials:

- **3-Hydroxyhexanal** sample
- Distilled or deionized water
- Graduated cylinders or pipettes
- Vortex mixer
- Analytical balance
- Small, sealable test tubes or vials

Procedure:

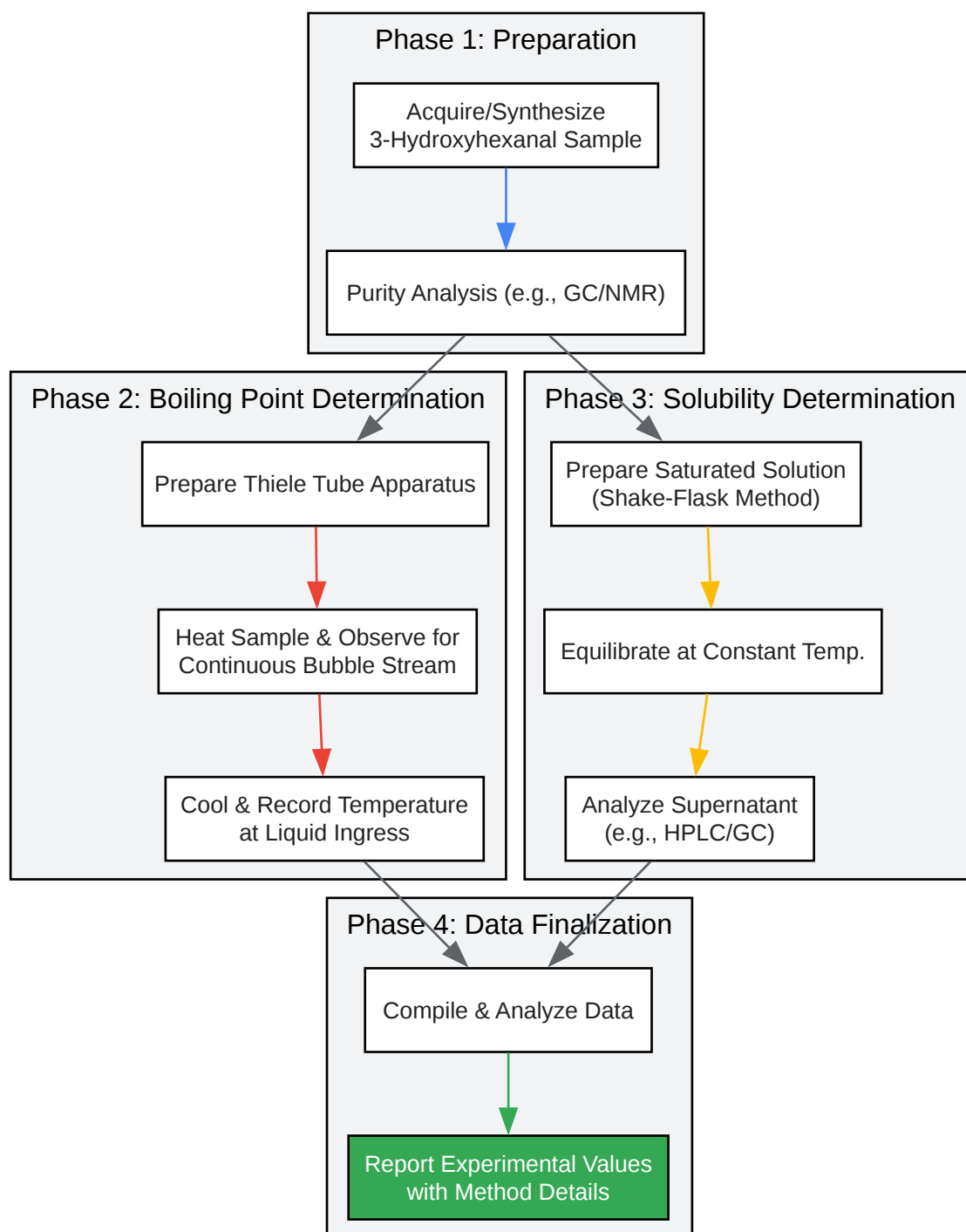
- Qualitative Assessment: To a test tube, add approximately 1 mL of distilled water. Add a few drops of **3-Hydroxyhexanal**, cap the tube, and vortex for 30 seconds. Observe the solution for homogeneity, cloudiness, or the presence of a separate layer to make an initial assessment of solubility.
- Semi-Quantitative Determination (Shake-Flask Method):
 - Accurately weigh a specific amount of **3-Hydroxyhexanal** (e.g., 200 mg) and add it to a vial containing a precise volume of distilled water (e.g., 1 mL).
 - Seal the vial and agitate it at a constant temperature (e.g., 25 °C) using a shaker or vortex mixer for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached.
 - After agitation, allow the sample to stand, permitting any undissolved material to settle.
 - Carefully extract a known volume of the clear supernatant.
 - Analyze the concentration of **3-Hydroxyhexanal** in the supernatant using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid

chromatography (HPLC).

- The solubility is then expressed in mg/L or g/100 mL.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **3-Hydroxyhexanal**, from sample acquisition to data analysis and reporting.



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Caption: Experimental workflow for determining the physical properties of **3-Hydroxyhexanal**.

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References

- 1. 3-hydroxyhexanal, 96013-98-8 [thegoodscentcompany.com]
- 2. 3-Hydroxyhexanal | C₆H₁₂O₂ | CID 11788287 - PubChem [pubchem.ncbi.nlm.nih.gov]
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